

# In-Vitro Bonding Effectiveness of Heliosit: A Comparative Guide

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## Compound of Interest

Compound Name: *Heliosit*

Cat. No.: *B12652425*

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This guide provides a comprehensive comparison of the in-vitro bonding effectiveness of **Heliosit** orthodontic adhesive with other commercially available alternatives. The data presented is collated from various in-vitro studies to assist researchers, scientists, and drug development professionals in making informed decisions.

## Quantitative Comparison of Shear Bond Strength

The following table summarizes the mean shear bond strength (SBS) of **Heliosit** in comparison to other dental adhesives as reported in various in-vitro studies. Shear bond strength is a critical measure of an adhesive's ability to resist forces that cause internal layers to slide against each other.

Adhesive System	Mean Shear Bond Strength (MPa)	Standard Deviation (± MPa)	Study Reference(s)
Heliosit	10.54	1.86	Owais Khalid et al.
16.2	4	A Comparison of the Shear Bond Strength of Orthodontic Brackets ... <a href="#">[1]</a>	
4.1	-	In vitro peel/shear bond strength of orthodontic adhesives	
8.5496	-	Estimation of the shear bond strength and adhesive remnant index ... <a href="#">[2]</a>	
10.93	1.71	Clinical performance of light-cured orthodontic adhesives for ... <a href="#">[3]</a>	
Transbond XT	25.5	-	study to know the in vitro shear bond strength of heliosit orthodontic ... <a href="#">[4]</a>
18.05	5.6	A Comparison of the Shear Bond Strength of Orthodontic Brackets ... <a href="#">[1]</a>	
Bracepaste	16.6	5.1	A Comparison of the Shear Bond Strength of Orthodontic Brackets ... <a href="#">[1]</a>
Concise	9.9	-	In vitro peel/shear bond strength of

orthodontic  
adhesives[1]

Biofix

9.1547

-

Estimation of the  
shear bond strength  
and adhesive remnant  
index ...[2]

Note: The reported values are highly dependent on the specific experimental protocols of each study.

## Experimental Protocols

The methodologies employed in the cited in-vitro studies for determining shear bond strength typically follow a standardized procedure. Understanding these protocols is crucial for interpreting the comparative data accurately.

### A. Shear Bond Strength (SBS) Testing

Objective: To determine the force required to debond an orthodontic bracket from a tooth surface.

Methodology:

- Tooth Preparation:
  - Extracted human or bovine premolars are commonly used.
  - The buccal surfaces of the teeth are cleaned and polished with non-fluoridated pumice.
  - The surfaces are then etched, typically with 37% phosphoric acid, for a specified duration (e.g., 15-30 seconds), followed by thorough rinsing and drying to achieve a frosty white appearance.
- Bonding Procedure:
  - For adhesive systems requiring a primer, a thin layer is applied to the etched enamel surface.

- The adhesive cement (e.g., **Heliosit**) is applied to the base of the orthodontic bracket.
- The bracket is then firmly pressed onto the prepared tooth surface. Excess adhesive is removed from the margins.
- Light-cured adhesives are polymerized using a curing light for a specified duration (e.g., 20-40 seconds).
- Specimen Storage:
  - The bonded specimens are stored in a solution, such as distilled water or artificial saliva, at 37°C for 24 hours to simulate oral conditions.<sup>[5][6]</sup>
- Debonding and Data Acquisition:
  - Specimens are mounted in a universal testing machine.
  - A shear force is applied to the bracket-tooth interface at a constant crosshead speed (e.g., 0.5 mm/min or 1 mm/min) until the bracket debonds.<sup>[5][6]</sup>
  - The force at which failure occurs is recorded in Newtons (N) and converted to Megapascals (MPa) by dividing the force by the bracket base area.

## B. Adhesive Remnant Index (ARI)

Objective: To qualitatively assess the amount of adhesive remaining on the tooth surface after debonding. This provides insight into the mode of bond failure.

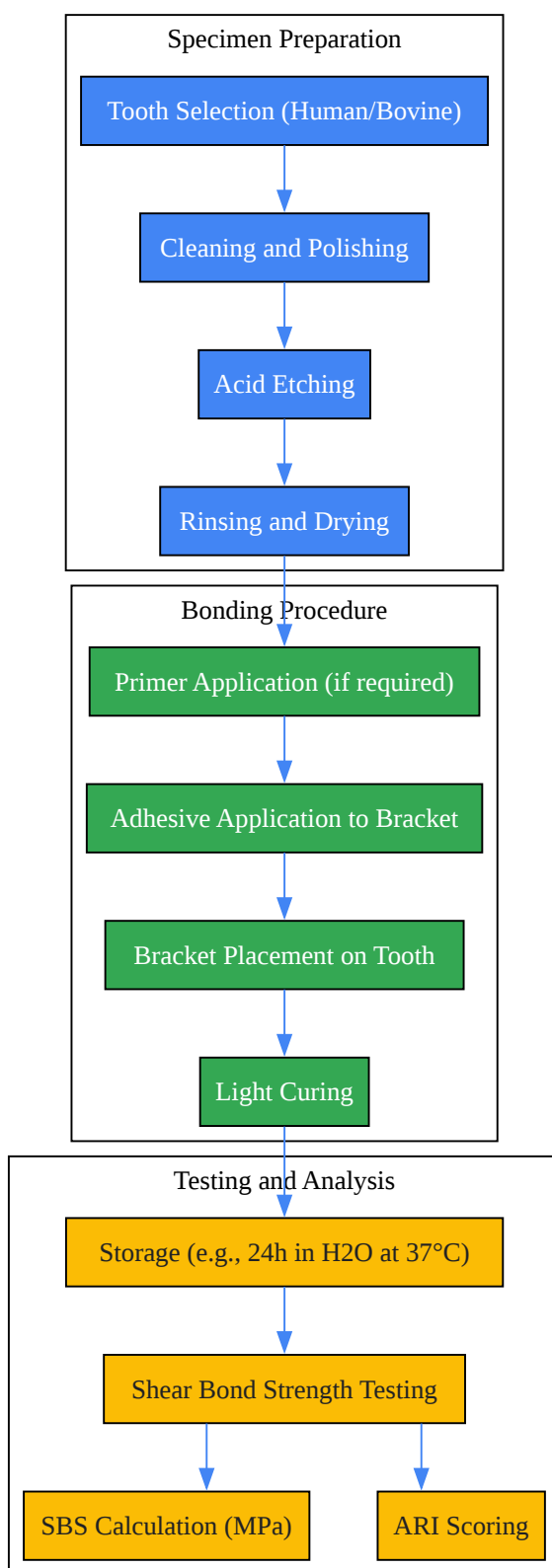
Methodology:

- After debonding, the tooth surface is examined under magnification (e.g., 10x).
- The amount of remaining adhesive is scored using the following scale:
  - Score 0: No adhesive remaining on the tooth.
  - Score 1: Less than half of the adhesive remaining on the tooth.
  - Score 2: More than half of the adhesive remaining on the tooth.

- Score 3: All adhesive remaining on the tooth, with a distinct impression of the bracket base.

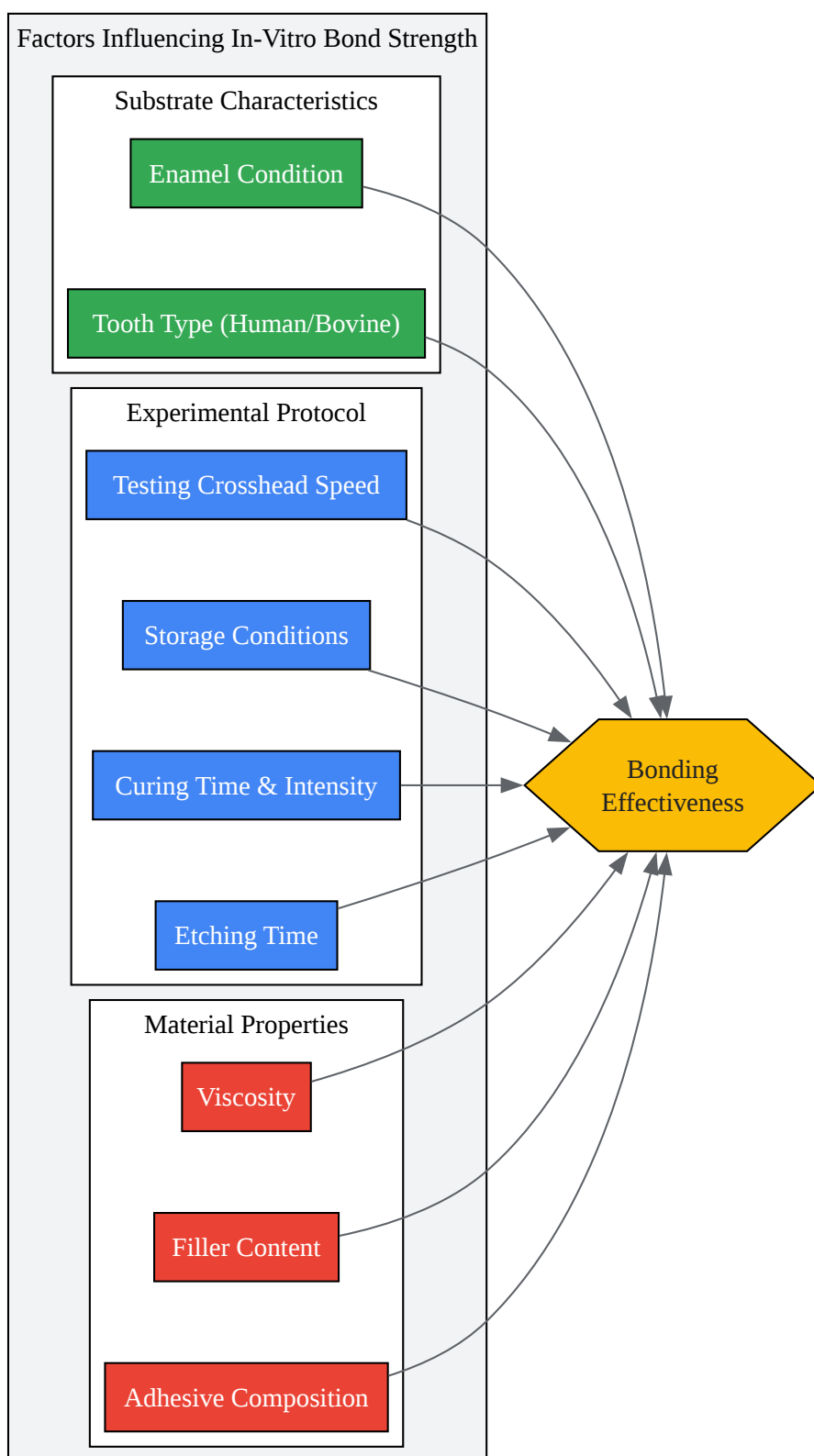
## Visualizing Experimental Workflows and Influencing Factors

To further elucidate the processes and variables involved in in-vitro bond strength testing, the following diagrams are provided.



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Caption: In-vitro shear bond strength testing workflow.



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Caption: Factors influencing in-vitro bond effectiveness.

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